

Essential Safety and Logistical Information for Handling Cyclobutyl Methyl Ketone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Cyclobutyl methyl ketone*

Cat. No.: B1346604

[Get Quote](#)

For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount when handling chemical compounds such as **Cyclobutyl methyl ketone**. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to foster a secure research environment.

Chemical Identifier:

- Name: **Cyclobutyl methyl ketone**
- Synonyms: Acetylcylobutane, 1-Cyclobutylethanone[1][2][3]
- CAS Number: 3019-25-8[1][2]

Hazard Identification and Classification

Cyclobutyl methyl ketone is classified as a hazardous chemical.[1] It is a flammable liquid and vapor (Category 3) and is harmful if swallowed (Acute oral toxicity, Category 4).[1][4]

Signal Word: Warning[1][4]

Hazard Statements:

- H226: Flammable liquid and vapour.[5][6]
- H302: Harmful if swallowed.[4]

Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory to minimize exposure and ensure personal safety.

PPE Category	Specifications	Rationale
Eye/Face Protection	Tightly fitting safety goggles or a face shield conforming to EN166 (EU) or NIOSH (US) standards. [5]	Protects against chemical splashes and vapors.
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber). Gloves must be inspected prior to use.	Prevents skin contact with the chemical.
Skin and Body Protection	Fire/flame resistant and impervious clothing, such as a lab coat or coveralls. [5]	Protects skin from accidental splashes and contact.
Respiratory Protection	Not typically required under normal use conditions with adequate ventilation. If exposure limits are exceeded or irritation is experienced, a full-face respirator with an appropriate filter (e.g., type ABEK (EN14387)) should be used.	Ensures respiratory safety in case of inadequate ventilation or spills.

Physical and Chemical Properties

A summary of key quantitative data for **Cyclobutyl methyl ketone** is provided below for easy reference.

Property	Value
Molecular Formula	C ₆ H ₁₀ O ^{[2][3][4]}
Molecular Weight	98.14 g/mol ^[4]
Appearance	Clear colorless to light yellow liquid ^{[3][4][5][7]}
Boiling Point	137-139 °C at 754 mmHg ^{[2][7]}
Density	0.902 g/mL at 25 °C ^{[2][7]}
Flash Point	29 °C (84.2 °F) - closed cup
Refractive Index	n _{20/D} 1.432 ^[2]

Operational Plan: Step-by-Step Handling Procedure

Adherence to the following procedural steps is critical for the safe handling of **Cyclobutyl methyl ketone** in a laboratory setting.

1. Preparation and Engineering Controls:

- Ensure adequate ventilation in the work area, preferably by using a chemical fume hood.^{[1][5]}
- Verify that an eyewash station and safety shower are readily accessible.^{[8][9]}
- Remove all potential ignition sources from the handling area, including open flames, hot surfaces, and sparks.^{[1][4][5]}
- Use explosion-proof electrical, ventilating, and lighting equipment.^{[1][4][5]}
- Ground and bond all containers and receiving equipment to prevent static discharge.^{[5][6]}

2. Donning Personal Protective Equipment (PPE):

- Before handling the chemical, put on all required PPE as specified in the table above.

3. Chemical Handling:

- Use only non-sparking tools.[1][5]
- Avoid contact with skin, eyes, and clothing.[5]
- Do not breathe vapors or mist.[4]
- Keep the container tightly closed when not in use.[1][4][5]

4. In Case of a Spill:

- Remove all sources of ignition.[1]
- Ventilate the area.
- Soak up the spill with an inert absorbent material such as sand, silica gel, or universal binder.[1][4]
- Collect the absorbed material into a suitable, closed container for disposal.[1][4]
- Use spark-proof tools during cleanup.[1]

5. First Aid Measures:

- After eye contact: Rinse immediately with plenty of water, including under the eyelids, for at least 15 minutes. Get medical attention.[4]
- After skin contact: Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes. Get medical attention.[4]
- After inhalation: Remove to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Get medical attention.[1][4]
- After ingestion: Clean mouth with water and get medical attention.[1][4]

Disposal Plan: Step-by-Step Waste Management

Proper disposal of **Cyclobutyl methyl ketone** and its contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

1. Waste Identification:

- **Cyclobutyl methyl ketone** is considered a hazardous waste due to its flammability.

2. Waste Collection and Storage:

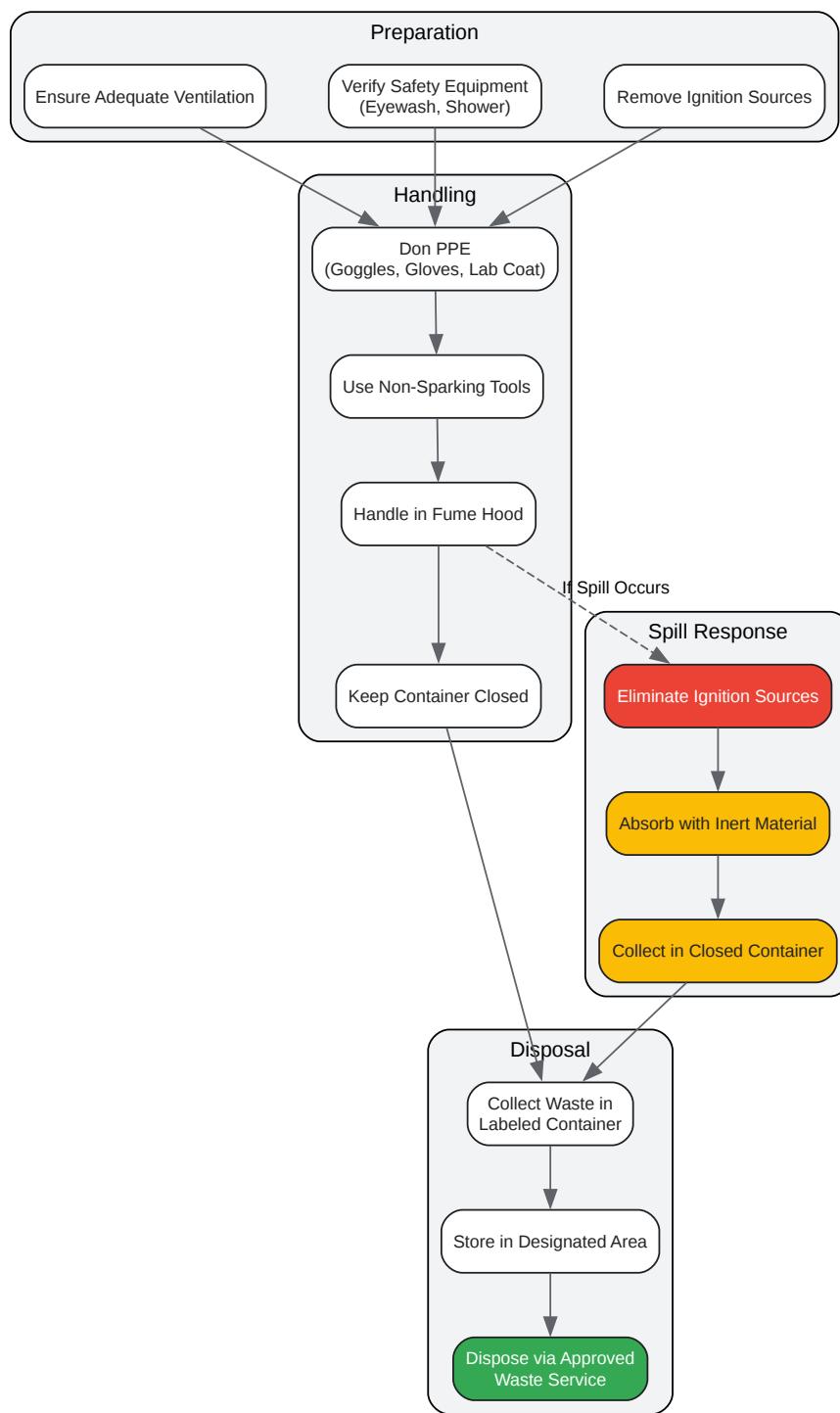
- Collect all waste, including unused chemical and contaminated absorbent materials, in a suitable, clearly labeled, and closed container.
- Store the waste container in a designated, well-ventilated, and cool area away from ignition sources.

3. Disposal Procedure:

- Chemical waste generators must determine if a discarded chemical is classified as a hazardous waste and consult local, regional, and national hazardous waste regulations for complete and accurate classification and disposal.[\[1\]](#)
- Dispose of the contents and container to an approved waste disposal plant.[\[4\]](#) Do not empty into drains.[\[1\]](#)[\[2\]](#)

Safe Handling and Disposal Workflow

Safe Handling and Disposal of Cyclobutyl Methyl Ketone

[Click to download full resolution via product page](#)

Caption: Workflow for safe handling and disposal of **Cyclobutyl methyl ketone**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fishersci.com [fishersci.com]
- 2. chembk.com [chembk.com]
- 3. CAS 3019-25-8: Cyclobutyl methyl ketone | CymitQuimica [cymitquimica.com]
- 4. assets.thermofisher.com [assets.thermofisher.com]
- 5. echemi.com [echemi.com]
- 6. guidechem.com [guidechem.com]
- 7. CYCLOBUTYL METHYL KETONE One Chongqing Chemdad Co. , Ltd [chemdad.com]
- 8. fishersci.com [fishersci.com]
- 9. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling Cyclobutyl Methyl Ketone]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1346604#personal-protective-equipment-for-handling-cyclobutyl-methyl-ketone>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com